

Proper Disposal Procedures for PTP1B-IN-13

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Compound of Interest

Compound Name: PTP1B-IN-13

Cat. No.: B15575388

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This document provides essential safety and logistical information for the proper disposal of **PTP1B-IN-13**, a selective PTP1B inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these guidelines to mitigate risks associated with the handling and disposal of this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **PTP1B-IN-13** is provided in the table below. This information is essential for understanding the material's characteristics when planning for its disposal.

Property	Value
CAS Number	650621-20-8
Molecular Formula	C ₂₄ H ₂₅ N ₃ O ₃ S ₂
Molecular Weight	467.6 g/mol
Form	Solid
Storage Temperature	Recommended to be stored at -20°C.

Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE) to minimize exposure and ensure safety.

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a laboratory coat, long pants, and closed-toe shoes.

Step-by-Step Disposal Protocol

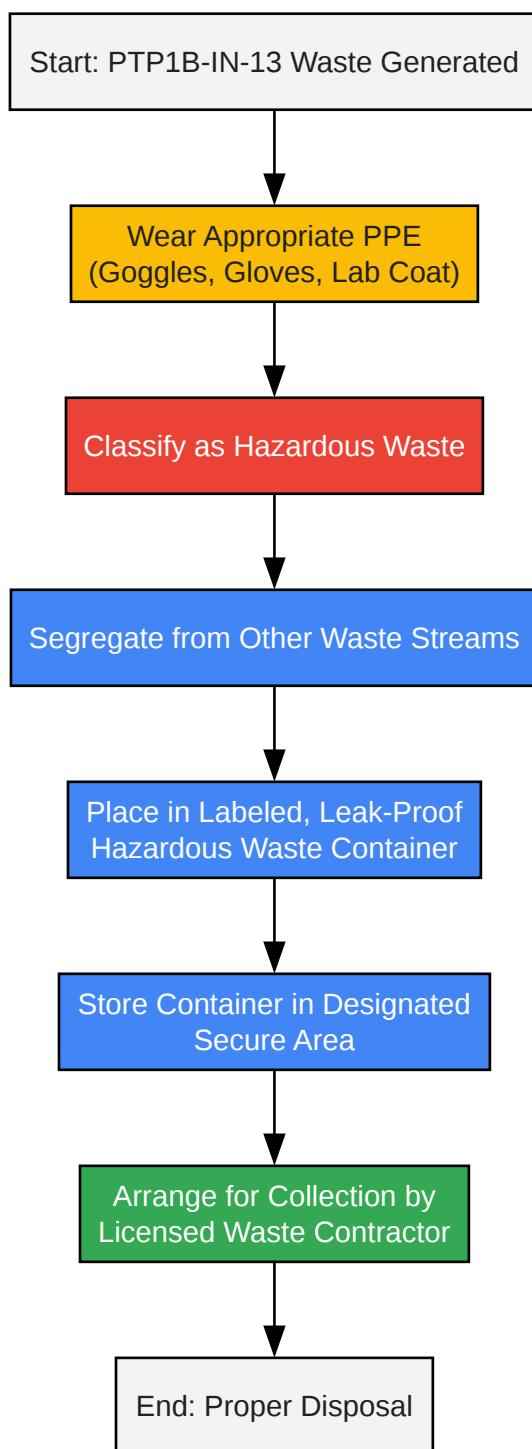
The disposal of **PTP1B-IN-13** must be handled as hazardous chemical waste. Follow these steps to ensure proper and safe disposal:

- Waste Identification and Segregation:
 - **PTP1B-IN-13** waste, including unused product and contaminated materials (e.g., pipette tips, vials, gloves), should be classified as hazardous chemical waste.
 - Segregate this waste from non-hazardous laboratory trash and other incompatible chemical waste streams.
- Containerization:
 - Use a dedicated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with the chemical properties of **PTP1B-IN-13**.
 - The label on the waste container should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**PTP1B-IN-13**"
 - The CAS Number: "650621-20-8"
 - The associated hazards (e.g., "Irritant," "Toxic").

- Waste Collection:
 - Carefully place all **PTP1B-IN-13** waste into the designated hazardous waste container.
 - Avoid overfilling the container; it should be securely closed when not in use.
- Storage of Waste:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from general laboratory traffic.
 - The storage area should be cool and dry.
- Final Disposal:
 - Arrange for the collection of the hazardous waste by a licensed environmental waste management contractor.
 - Do not dispose of **PTP1B-IN-13** down the drain or in regular trash.
 - Follow all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **PTP1B-IN-13**.



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Caption: Workflow for the safe disposal of **PTP1B-IN-13**.

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **PTP1B-IN-13**, fostering a culture of safety and

regulatory compliance within the research environment.

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